

2,3,4,6-Tetra-O-benzyl-D-glucopyranose melting point and solubility

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Compound of Interest

Compound Name: 2,3,4,6-Tetra-O-benzyl-D-glucopyranose

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An In-depth Technical Guide to the Physicochemical Properties of **2,3,4,6-Tetra-O-benzyl-D-glucopyranose**

This guide provides a comprehensive overview of the melting point and solubility of **2,3,4,6-Tetra-O-benzyl-D-glucopyranose**, a pivotal intermediate in carbohydrate chemistry and drug development.[1][2][3][4] The information is tailored for researchers, scientists, and professionals in the field of drug development.

Physicochemical Data

The melting point and solubility of **2,3,4,6-Tetra-O-benzyl-D-glucopyranose** are critical parameters for its purification, characterization, and application in synthesis.

Melting Point

2,3,4,6-Tetra-O-benzyl-D-glucopyranose is a white to off-white powder or crystalline solid.[1] Its melting point has been reported by various suppliers, with slight variations in the observed range. These values are summarized in the table below.

Property	Reported Value (°C)	Source(s)
Melting Point	145 - 149	--INVALID-LINK--[5]
Melting Point	146.0 - 153.0	--INVALID-LINK--[6]
Melting Point	147 - 154	--INVALID-LINK--[1]
Melting Point	150	--INVALID-LINK--[2]
Melting Point	151 - 156	--INVALID-LINK--, --INVALID-LINK--[7]

The slight discrepancies in the melting point ranges can be attributed to differences in the purity of the substance and the analytical method used for determination.[8][9]

Solubility

The solubility of **2,3,4,6-Tetra-O-benzyl-D-glucopyranose** is a key consideration for its use in reactions and for its purification.

Solvent	Solubility	Source(s)
Water	Insoluble	--INVALID-LINK--, --INVALID-LINK--[7][10]
Chloroform (CHCl ₃)	Soluble	--INVALID-LINK--, --INVALID-LINK--[5][7]

For crystallization purposes, various solvent systems have been suggested for structurally similar compounds, which can serve as a starting point for the purification of **2,3,4,6-Tetra-O-benzyl-D-glucopyranose**. These include mixtures of ethyl acetate and hexane, diisopropyl ether or methyl tert-butyl ether with hexane for removing non-polar impurities, and alcohol-water mixtures for polar impurities.[11] Toluene and 95% ethanol have also been noted as potentially useful crystallization solvents.[11]

Experimental Protocols

Detailed methodologies for determining the melting point and solubility are provided below.

These are generalized protocols that can be adapted for **2,3,4,6-Tetra-O-benzyl-D-glucopyranose**.

Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid phase.^[8] For a pure substance, this occurs over a narrow range.^[9]

Principle: A small, finely powdered sample is heated slowly, and the temperature range from the first appearance of liquid to the complete melting of the solid is recorded.^[12]

Apparatus:

- Melting point apparatus (e.g., DigiMelt, Mel-Temp, or Thiele tube)^{[12][13]}
- Capillary tubes (sealed at one end)^[12]
- Mortar and pestle (if the sample is not a fine powder)^[8]
- Spatula

Procedure:

- Sample Preparation: Ensure the sample of **2,3,4,6-Tetra-O-benzyl-D-glucopyranose** is completely dry and in the form of a fine powder.^[8] If necessary, grind the crystalline solid using a mortar and pestle.
- Loading the Capillary Tube: Press the open end of a capillary tube into the powdered sample, trapping a small amount of the solid.^[12] Tap the sealed end of the tube on a hard surface to pack the sample into the bottom. The packed sample height should be approximately 2-3 mm.^[14]
- Measurement:
 - Place the capillary tube into the heating block of the melting point apparatus.^[14]

- If the approximate melting point is known, heat rapidly to about 20°C below the expected melting point.[14]
- Then, decrease the heating rate to 1-2°C per minute to ensure thermal equilibrium.[12][14]
- Record the temperature at which the first droplet of liquid is observed (the beginning of the melting range).
- Continue heating slowly and record the temperature at which the last solid crystal melts (the end of the melting range).[12]
- Reporting: The melting point is reported as a range of these two temperatures. For a pure compound, this range is typically narrow (0.5-1°C).[9] An impure sample will exhibit a depressed and broadened melting range.[9][12]

Solubility Determination

Solubility tests are fundamental in characterizing a compound and provide insights into its polarity and potential solvent systems for reactions and purification.[15][16]

Principle: A small, measured amount of the solute is mixed with a specific volume of a solvent, and the extent of dissolution is observed.

Apparatus:

- Test tubes
- Spatula
- Graduated cylinder or pipette
- Vortex mixer (optional)

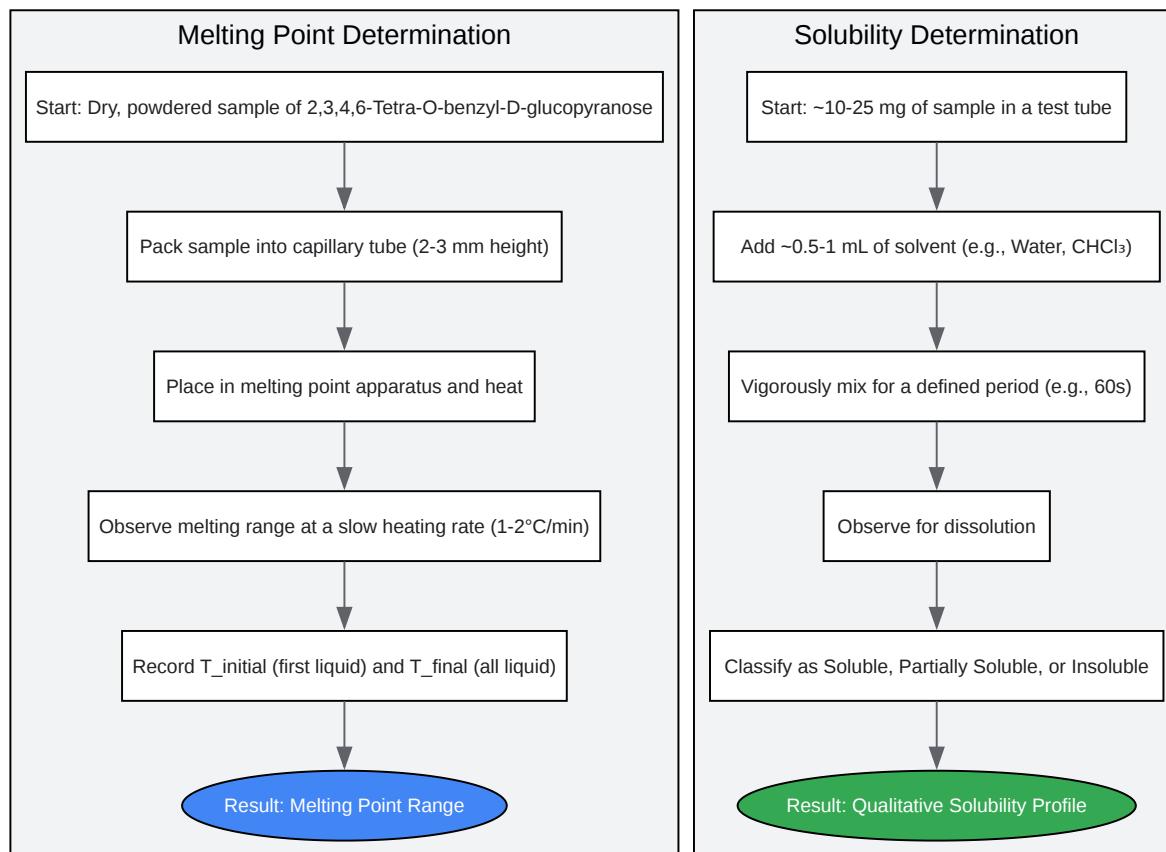
Procedure:

- Sample Preparation: Place approximately 10-25 mg of **2,3,4,6-Tetra-O-benzyl-D-glucopyranose** into a clean, dry test tube.[16][17]

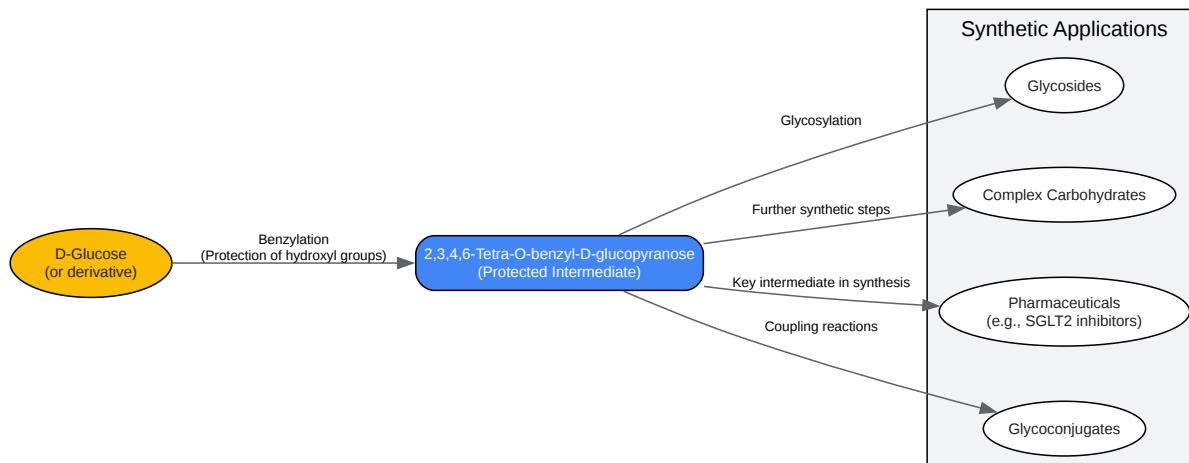
- Solvent Addition: Add about 0.5-1 mL of the chosen solvent (e.g., water, chloroform, ethanol, ethyl acetate, hexane) to the test tube.[16][18]
- Mixing: Vigorously shake or stir the mixture for a set period, for instance, 60 seconds.[18][19] A vortex mixer can be used for more efficient mixing.
- Observation: Observe the mixture closely to determine if the solid has completely dissolved.
 - Soluble: The solid completely disappears, forming a clear, homogeneous solution.
 - Partially Soluble: Some of the solid dissolves, but a noticeable amount remains undissolved.
 - Insoluble: The solid does not appear to dissolve at all.[19]
- Reporting: The solubility is typically reported qualitatively (e.g., soluble, insoluble) or semi-quantitatively (e.g., >10 mg/mL).

Visualizations

The following diagrams illustrate the experimental workflow for determining the physicochemical properties of **2,3,4,6-Tetra-O-benzyl-D-glucopyranose** and its central role as a synthetic intermediate.

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Caption: Workflow for the determination of melting point and solubility.



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Caption: Role as a synthetic intermediate.

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